

Standard Operating Procedure for the Handling and Storage of Iron Fumarate

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Compound of Interest

Compound Name: Iron fumarate

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling and appropriate storage of **iron fumarate** (ferrous fumarate). Adherence to these guidelines is crucial to ensure the integrity of the material, the safety of laboratory personnel, and the accuracy of experimental results.

Introduction

Iron (II) fumarate, with the chemical formula $C_4H_2FeO_4$, is a reddish-orange to reddish-brown, odorless powder.^{[1][2]} It is commonly utilized as an iron supplement to treat or prevent iron deficiency anemia.^{[3][4]} Due to its specific chemical properties and potential hazards, proper handling and storage procedures are essential. This SOP outlines the necessary precautions and protocols for managing **iron fumarate** in a research and development setting.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **iron fumarate** is presented in the table below. This data is essential for understanding the material's behavior and for designing appropriate experimental and storage conditions.

| Property | Value | References |
|---------------------------|--|--------------|
| Chemical Formula | C ₄ H ₂ FeO ₄ | [1][5] |
| Molar Mass | 169.901 g/mol | [1] |
| Appearance | Reddish-orange to reddish-brown powder | [1][2][3][4] |
| Odor | Odorless | [1][3] |
| Melting Point | >280 °C | [1][2][6][7] |
| Solubility in Water | 1.4 g/L at 25 °C | [6][7] |
| Solubility in Ethanol | Very slightly soluble | [2][3] |
| Density | 2.435 g/cm ³ (at 20 °C) | [1] |
| Decomposition Temperature | ≥330.2 °C | [6][7] |
| Iron Content | Approximately 32.87% | [1][4] |

Health and Safety Precautions

Iron fumarate is generally considered stable under normal conditions; however, appropriate safety measures must be followed to minimize risks.

3.1. Personal Protective Equipment (PPE)

When handling **iron fumarate** powder, the following PPE is mandatory:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Nitrile or latex gloves.[8][9]
- Respiratory Protection: A dust mask or respirator should be used, especially when handling large quantities or if there is a risk of dust generation, to avoid inhalation.[7]
- Protective Clothing: A lab coat should be worn to prevent skin contact.

3.2. Handling Procedures

- Work in a well-ventilated area, preferably in a fume hood, to minimize dust inhalation.[8][9]
- Avoid creating dust.[8][9] Use techniques such as gentle scooping and careful transfer of the material.
- In case of a spill, avoid dry sweeping. Instead, gently moisten the spilled material with water and then carefully wipe it up.[10]
- Wash hands thoroughly with soap and water after handling **iron fumarate**. [4][8][9]

3.3. First Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[4][8]
- Skin Contact: Wash the affected area with soap and water.[4][8]
- Eye Contact: Rinse eyes with plenty of water for several minutes.[8]
- Ingestion: Rinse the mouth with water and seek medical attention. Do not induce vomiting unless instructed by a medical professional.[8]

Storage Conditions

Proper storage is critical to maintain the stability and purity of **iron fumarate**.

- Container: Store in a tightly closed, well-labeled container.[8]
- Temperature: Store in a cool, dry place.[8][10] Some sources recommend storage at -20°C for long-term stability (up to 3 years in powder form).[5]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[4]
- Light: Protect from direct sunlight.[10]

Experimental Protocols

The following are detailed methodologies for key experiments related to the quality control of **iron fumarate**.

5.1. Protocol for Identification by Infrared (IR) Spectroscopy

This protocol is used to confirm the identity of **iron fumarate** by comparing its infrared spectrum to that of a reference standard.

- Sample Preparation:
 - Prepare a potassium bromide (KBr) dispersion of the **iron fumarate** sample.
 - To do this, mix a small amount of the sample with dry KBr powder and press it into a thin pellet.
- Instrument Setup:
 - Set up an IR spectrometer to scan the appropriate wavenumber range (typically 4000-400 cm^{-1}).
- Analysis:
 - Obtain the IR absorption spectrum of the sample.
 - Compare the resulting spectrum with the spectrum of a known fumaric acid reference standard. The maxima in the sample spectrum should correspond to those in the reference spectrum.[\[11\]](#)

5.2. Protocol for Assay by High-Performance Liquid Chromatography (HPLC)

This method determines the content of fumaric acid in the **iron fumarate** sample, which is indicative of its purity.[\[12\]](#)

- Standard Preparation:
 - Prepare a stock solution of fumaric acid standard (e.g., 1 mg/mL) in deionized water.
 - Create a series of dilutions from the stock solution to generate a calibration curve.[\[12\]](#)

- Sample Preparation:
 - Accurately weigh a known amount of the **iron fumarate** sample.
 - Dissolve the sample in a suitable solvent, such as 2% H₂SO₄ in water, and dilute to a known volume.[\[12\]](#)
 - Filter the solution to remove any undissolved particles.[\[12\]](#)
- HPLC Conditions:
 - Column: A suitable column, such as a Newcrom BH stationary phase column, can be used.[\[12\]](#)
 - Mobile Phase: An isocratic mobile phase of water and acetonitrile (MeCN) is typically used.[\[12\]](#)
 - Detection: UV detection at an appropriate wavelength.[\[12\]](#)
- Analysis:
 - Inject the standard solutions and the sample solution into the HPLC system.
 - Quantify the fumaric acid content in the sample by comparing its peak area to the calibration curve generated from the standard solutions.

5.3. Protocol for Stability Testing under Accelerated Conditions

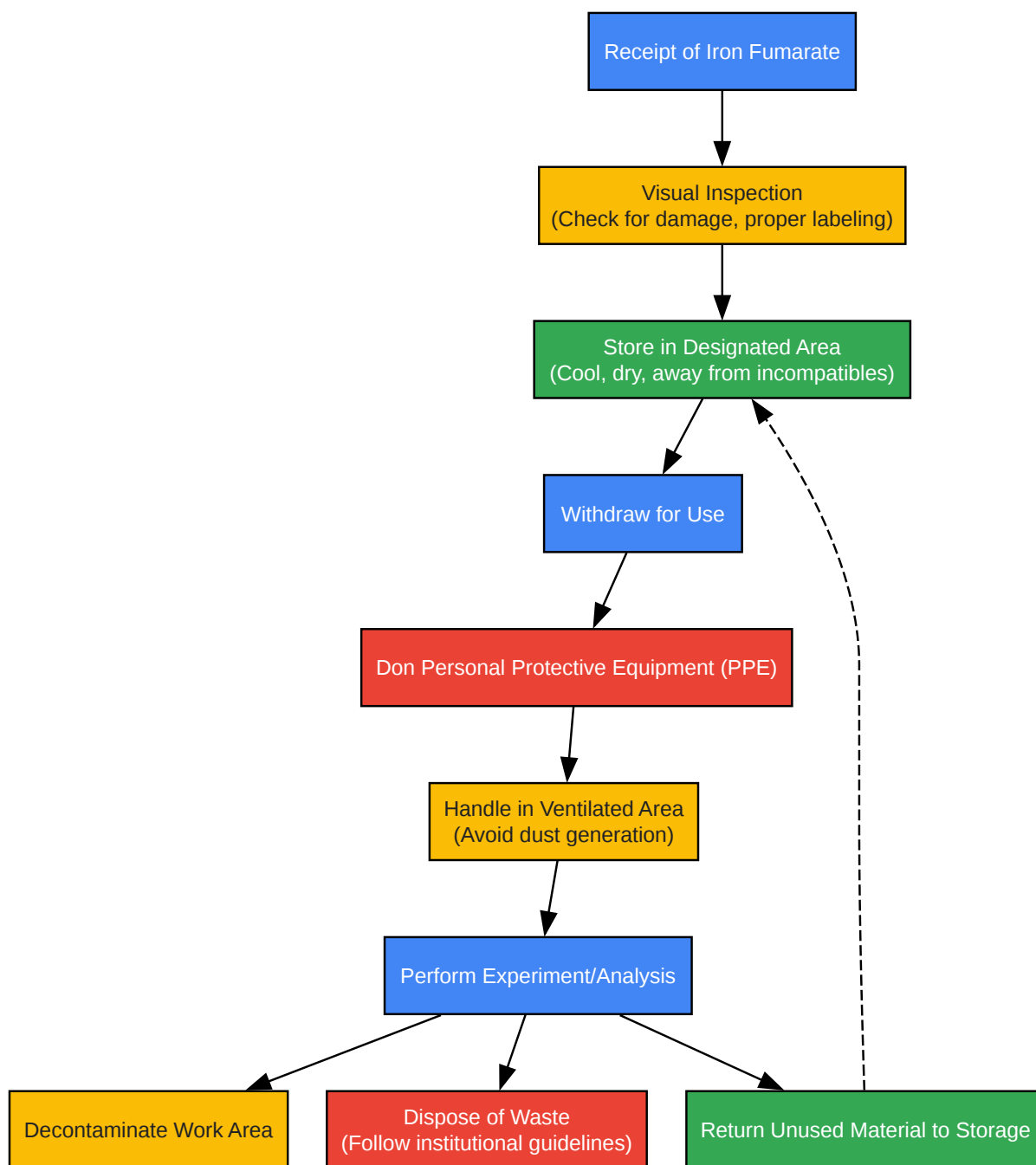
This protocol assesses the stability of **iron fumarate** under stressed conditions to predict its shelf life.

- Sample Preparation:
 - Place the **iron fumarate** sample in its final packaging (e.g., blister packs).
- Storage Conditions:

- Store the samples in a stability chamber at accelerated conditions, for example, at 40°C ± 2°C and 75% ± 5% relative humidity for a defined period (e.g., three months).[\[13\]](#)
- Analysis:
 - At specified time points (e.g., initial, 1 month, 2 months, 3 months), withdraw samples and analyze them for key quality attributes such as appearance, assay (using HPLC), and dissolution.[\[13\]](#)
 - Compare the results to the initial data to evaluate any degradation or changes in properties.

Workflow and Signaling Pathway Diagrams

Workflow for Handling and Storage of **Iron Fumarate**



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